

Unlocking the Potential of Dicyclopentylmethanone: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Dicyclopentylmethanone*

CAS No.: *17610-48-9*

Cat. No.: *B1275632*

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Abstract

Dicyclopentylmethanone, a symmetrical ketone with the formula $C_{11}H_{18}O$, presents a unique scaffold for exploration in diverse scientific fields.^{[1][2]} While extensive, direct research on this specific molecule is nascent, its structural motifs—a central carbonyl group flanked by two cyclopentyl rings—suggest a wealth of potential applications, particularly in medicinal chemistry, materials science, and synthetic chemistry. This in-depth technical guide serves as a foundational resource for researchers, scientists, and drug development professionals. It will explore the core chemical properties of **Dicyclopentylmethanone**, propose potential research applications based on the established activities of analogous structures, and provide detailed, actionable experimental protocols to spur further investigation.

Core Molecular Characteristics

Dicyclopentylmethanone, also known as dicyclopentyl ketone, is a colorless liquid with a characteristic odor.^[1] Its fundamental properties are summarized in the table below, providing a crucial baseline for experimental design.

Property	Value	Source
CAS Number	17610-48-9	[1][2]
Molecular Formula	C ₁₁ H ₁₈ O	[1][2]
Molecular Weight	166.26 g/mol	[1]
Boiling Point	239.6 °C at 760 mmHg	[2]
Density	1.009 g/cm ³	[2]
Flash Point	97.4 °C	[2]
LogP	2.93590	[2]

These properties indicate a relatively non-volatile, lipophilic molecule, suggesting potential for good membrane permeability in biological systems and solubility in organic polymer matrices.

Potential Research Applications: A Landscape of Opportunity

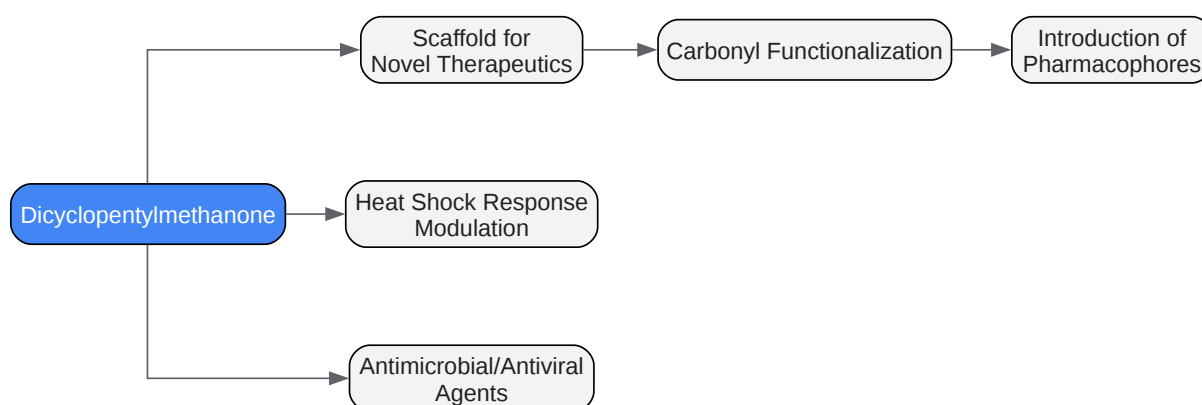
While direct studies on **Dicyclopentylmethanone** are limited, the well-documented activities of structurally related cyclopentanone derivatives provide a strong rationale for its investigation in several key areas.

Medicinal Chemistry & Drug Discovery

The cyclopentane ring is a prevalent scaffold in numerous biologically active compounds and approved pharmaceuticals. Its conformational flexibility allows it to adapt to the binding sites of various biological targets. The presence of two such rings in **Dicyclopentylmethanone**, connected by a polar ketone group, creates a unique three-dimensional structure that could be exploited for therapeutic purposes.

- **As a Scaffold for Novel Therapeutics:** The dicyclopentyl core can serve as a rigid and sterically defined platform for the synthesis of new chemical entities. The carbonyl group provides a convenient handle for further functionalization, allowing for the introduction of various pharmacophores to target specific receptors or enzymes.

- Inspiration from Cyclopentanone-Containing Drugs: Several patents highlight the use of cyclopentanone derivatives in the development of potent activators of the heat shock response, which is a key cellular mechanism for dealing with stress and has implications in neurodegenerative diseases and cancer. Further investigation into **Dicyclopentylmethanone**'s ability to modulate this pathway is warranted.
- Antimicrobial and Antiviral Agents: The lipophilic nature of **Dicyclopentylmethanone** could facilitate its entry into microbial cells. Derivatives of cyclopentanone have been explored for their antimicrobial properties. Research could focus on synthesizing derivatives of **Dicyclopentylmethanone** with enhanced activity against a range of pathogens.



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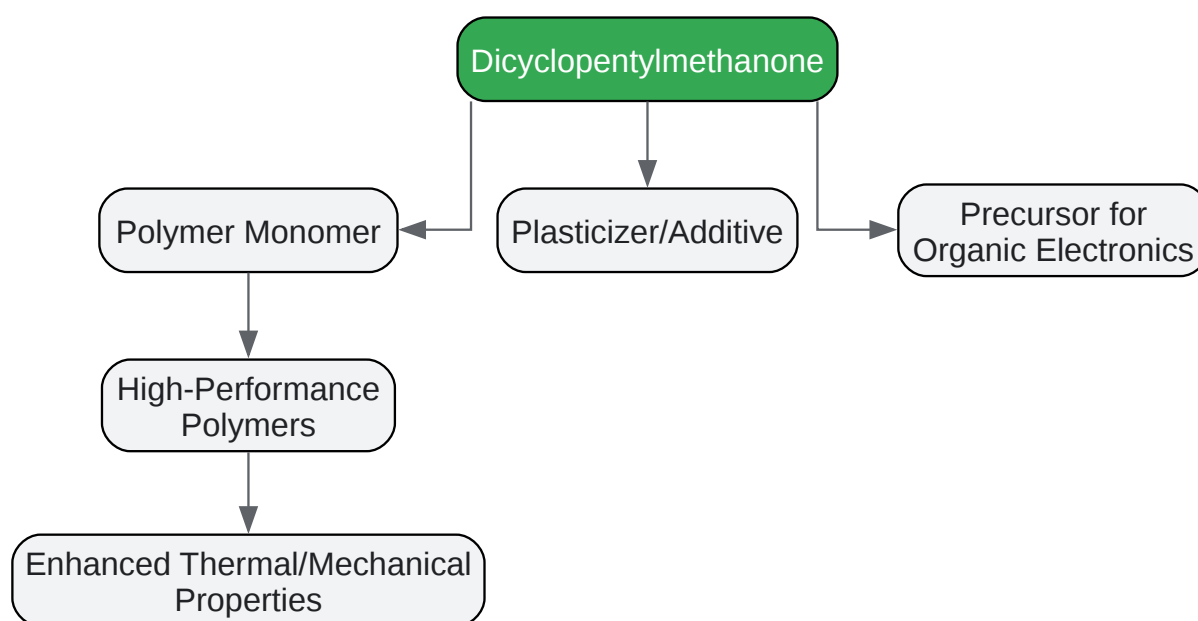
Caption: Potential medicinal chemistry applications of **Dicyclopentylmethanone**.

Materials Science & Polymer Chemistry

The robust and symmetrical structure of **Dicyclopentylmethanone** makes it an intriguing candidate for incorporation into novel polymers and materials.

- Monomer for High-Performance Polymers: The ketone functionality can participate in various polymerization reactions. Polymers incorporating the bulky dicyclopentyl groups may exhibit enhanced thermal stability, mechanical strength, and desirable optical properties.

- **Plasticizers and Additives:** Due to its chemical stability and low volatility, **Dicyclopentylmethanone** could be investigated as a plasticizer for various polymers, potentially improving their flexibility and processability.
- **Precursor for Organic Electronics:** The carbonyl group can be chemically modified to introduce extended conjugation, a key feature for organic semiconducting materials. The cyclopentyl groups can influence the packing and morphology of thin films, which are critical for device performance.



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Caption: Potential materials science applications of **Dicyclopentylmethanone**.

Synthetic Chemistry & Catalysis

As a symmetrical ketone, **Dicyclopentylmethanone** can serve as a versatile starting material or intermediate in organic synthesis.

- **Precursor for Chiral Ligands:** Reduction of the ketone to the corresponding alcohol, followed by resolution or asymmetric synthesis, could yield chiral dicyclopentylmethanol. This chiral

diol could be a precursor to novel ligands for asymmetric catalysis, a cornerstone of modern synthetic chemistry.

- **Building Block for Complex Molecules:** The reactivity of the carbonyl group and the adjacent α -carbons allows for a variety of transformations, including aldol condensations, Wittig reactions, and Grignard additions. These reactions can be used to construct more complex molecular architectures.

Experimental Protocols: A Starting Point for Investigation

The following protocols are proposed based on established synthetic methodologies for ketones and are intended as a guide for initiating research on **Dicyclopentylmethanone**.

Proposed Synthesis of Dicyclopentylmethanone

While a specific, peer-reviewed synthesis for **Dicyclopentylmethanone** is not readily available in the literature, a plausible and efficient route involves the reaction of a cyclopentyl-based organometallic reagent with a cyclopentanecarboxylic acid derivative.

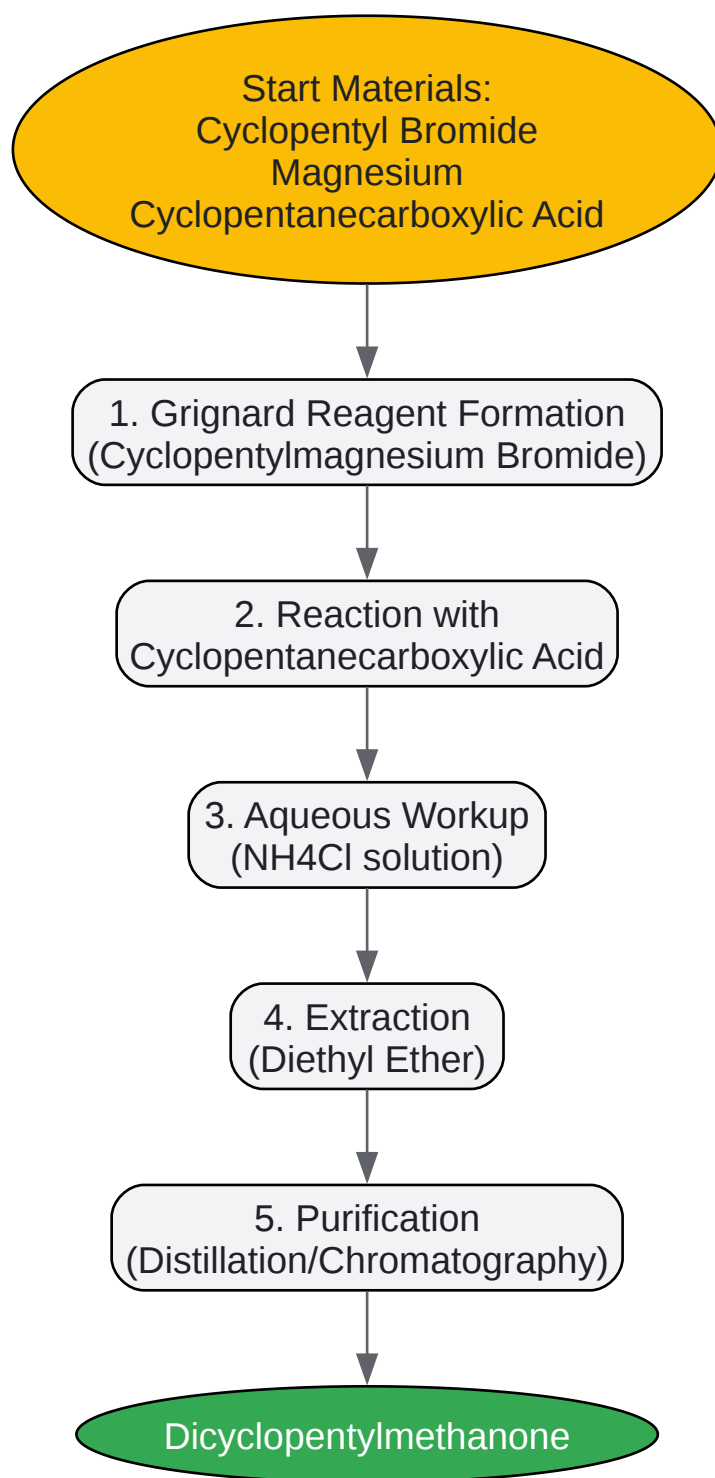
Method 1: From Cyclopentanecarboxylic Acid and a Cyclopentyl Organolithium Reagent

This method is based on the well-established reaction of organolithium reagents with carboxylic acids to form ketones.

Step-by-Step Protocol:

- **Preparation of Cyclopentylolithium:** In a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a reflux condenser, and a dropping funnel under an inert atmosphere (e.g., argon or nitrogen), place magnesium turnings (2.2 equivalents). Add a small crystal of iodine to initiate the reaction.
- Add a solution of cyclopentyl bromide (2.0 equivalents) in anhydrous diethyl ether dropwise to the magnesium turnings. Maintain a gentle reflux. After the addition is complete, continue stirring at room temperature for 1 hour to ensure complete formation of the Grignard reagent (cyclopentylmagnesium bromide).

- To a separate, flame-dried flask under an inert atmosphere, add a solution of cyclopentanecarboxylic acid (1.0 equivalent) in anhydrous diethyl ether.
- Cool the solution of cyclopentanecarboxylic acid to -78 °C using a dry ice/acetone bath.
- Slowly add the prepared cyclopentylolithium solution (formed by transmetalation of the Grignard reagent with lithium bromide, or prepared directly from cyclopentyl halide and lithium metal) to the cooled carboxylic acid solution via cannula.
- Allow the reaction mixture to warm to room temperature and stir for 12 hours.
- Quench the reaction by carefully adding a saturated aqueous solution of ammonium chloride.
- Extract the aqueous layer with diethyl ether (3 x 50 mL).
- Combine the organic layers, dry over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by vacuum distillation or column chromatography on silica gel to yield pure **Dicyclopentylmethanone**.



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Caption: Proposed workflow for the synthesis of **Dicyclopentylmethanone**.

Safety and Handling

While specific toxicological data for **Dicyclopentylmethanone** is not available, it should be handled with the care appropriate for a laboratory chemical. Based on the safety data for related compounds such as cyclopentane, the following precautions are recommended:

- **Handling:** Work in a well-ventilated fume hood. Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.^{[3][4][5][6]} Avoid inhalation of vapors and contact with skin and eyes.^[4] Keep away from heat, sparks, and open flames, as it is expected to be a flammable liquid.^{[3][5]}
- **Storage:** Store in a tightly sealed container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.^{[3][5]}
- **Disposal:** Dispose of in accordance with local, state, and federal regulations.

Conclusion and Future Outlook

Dicyclopentylmethanone represents an under-explored molecule with significant potential across multiple scientific disciplines. Its unique symmetrical structure, coupled with the versatility of the ketone functional group, provides a rich platform for the design and synthesis of novel compounds and materials. This guide has laid out a foundational understanding of its properties and has proposed tangible research directions and experimental protocols. It is our hope that this document will serve as a catalyst for further investigation, ultimately unlocking the full scientific potential of **Dicyclopentylmethanone**.

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